

A-Technical-Guide-to-Decyl- β -D-maltopyranoside-in-Glycobiology-Research-

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Compound of Interest

Compound Name: Decyl-beta-D-maltopyranoside

Cat. No.: B1588118

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Introduction:-The-Role-of-Detergents-in-Glycobiology

Glycobiology, a field dedicated to understanding the multifaceted roles of carbohydrates in health and disease, often confronts the challenge of studying glycoproteins and other glycosylated molecules within their native membrane environment. The extraction and stabilization of these molecules are paramount for their structural and functional characterization. This is where detergents, such as Decyl- β -D-maltopyranoside (DM), play a pivotal role. DM, a non-ionic detergent, has emerged as a valuable tool for researchers due to its mild nature and effectiveness in solubilizing and stabilizing membrane proteins while preserving their delicate structures [cite: -4]. This guide provides an in-depth exploration of the applications of Decyl- β -D-maltopyranoside in glycobiology research, offering both theoretical insights and practical protocols.

Understanding-Decyl- β -D-maltopyranoside-(DM):-Key-Properties

Decyl- β -D-maltopyranoside is a glycosidic surfactant with a structure comprising a hydrophilic maltose headgroup and a hydrophobic ten-carbon alkyl chain [cite: -4, -10]. This amphipathic nature allows it to interact with both the hydrophobic lipid bilayer of cell

membranes-and-the-aqueous-environment,-facilitating-the-extraction-of-membrane-associated-proteins.

Critical-Micelle-Concentration-(CMC)

A-crucial-property-of-any-detergent-is-its-Critical-Micelle-Concentration-(CMC),-the-concentration-at-which-detergent-monomers-begin-to-self-assemble-into-micelles-[cite:-13].-For-Decyl- β -D-maltopyranoside,-the-CMC-is-approximately-1.6-1.8-mM-[cite:-6,-11,-16].-Working-above-the-CMC-is-essential-for-the-effective-solubilization-of-membrane-proteins,-as-the-micelles-create-a-hydrophobic-environment-that-shields-the-protein's-transmembrane-domains-from-the-aqueous-buffer.

Physicochemical-Properties-of-Decyl- β -D-maltopyranoside

Property	Value	Source
Molecular Weight	482.56 g/mol	[1]
Critical Micelle Concentration (CMC)	1.6 - 2.2 mM	[2][3][4][5]
Aggregation Number	~48	Not explicitly found in search results
Micelle Molecular Weight	~40 kDa	[3]
Form	Powder/Crystalline solid	[5]

Core-Applications-in-Glycobiology-Research

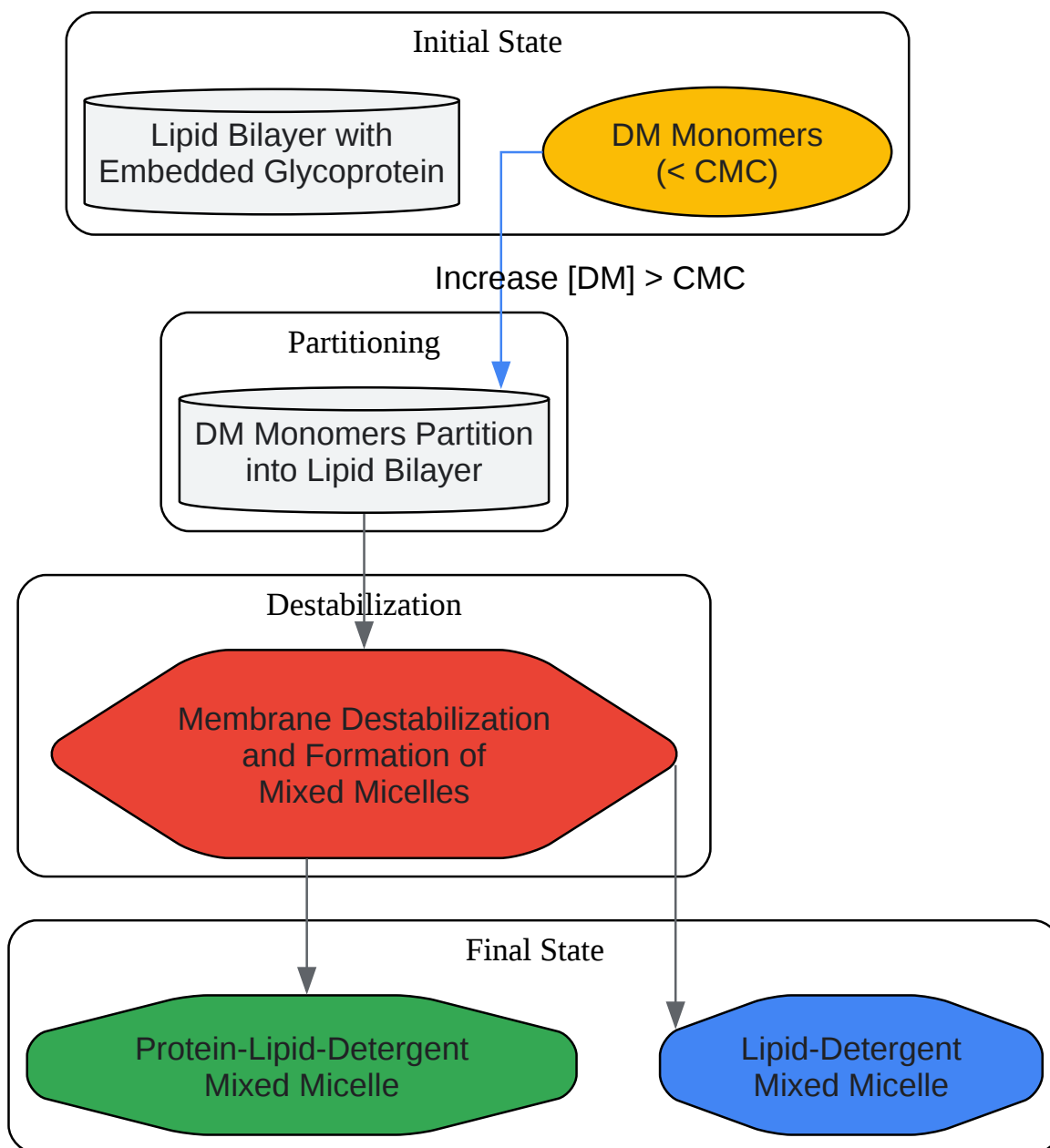
The-mild,-non-denaturing-properties-of-Decyl- β -D-maltopyranoside-make-it-a-versatile-detergent-for-a-range-of-applications-in-glycobiology.

1.-Solubilization-and-Purification-of-Glycoproteins

A-primary-application-of-DM-is-the-extraction-of-glycoproteins-from-cellular-membranes.-Its-ability-to-disrupt-lipid-lipid-and-protein-lipid-interactions-without-significantly-disrupting-protein-protein-interactions-is-key-to-maintaining-the-structural-and-functional-integrity-of-the-

solubilized-protein-[cite:-14].-Once-solubilized,-the-glycoprotein-can-be-purified-using-various-chromatography-techniques.

Experimental-Workflow:-Glycoprotein-Solubilization-and-Purification



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